

Application Notes and Protocols for AM-087 in Electrophysiology

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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Introduction

AM-087 is a potent synthetic cannabinoid agonist that selectively targets the Cannabinoid Receptor 1 (CB1).^[1] As a derivative of Δ^8 -THC, **AM-087** exhibits high affinity for the CB1 receptor, with a reported K_i value of 0.43 nM, making it approximately 100 times more potent than THC.^[1] The CB1 receptor, a G-protein coupled receptor (GPCR), is predominantly expressed in the central nervous system and plays a crucial role in modulating neurotransmitter release.^[2] Activation of the CB1 receptor by an agonist like **AM-087** initiates a signaling cascade that typically involves the inhibition of adenylyl cyclase and the modulation of various ion channels, leading to changes in neuronal excitability.^{[2][3]}

These application notes provide a detailed protocol for characterizing the electrophysiological effects of **AM-087** on ion channels using the whole-cell patch-clamp technique. The primary focus will be on measuring the modulation of voltage-gated calcium channels (VGCCs) and G-protein-coupled inwardly rectifying potassium channels (GIRKs), which are well-established effectors of the CB1 receptor signaling pathway.^[3]

Data Presentation

Table 1: Pharmacological Properties of **AM-087**

Parameter	Value	Reference
Target	Cannabinoid Receptor 1 (CB1)	[1]
Agonist Type	Full Agonist	Inferred from potency
K _i	0.43 nM	[1]
Molecular Weight	421.419 g/mol	[1]
Chemical Formula	C ₂₃ H ₃₃ BrO ₂	[1]

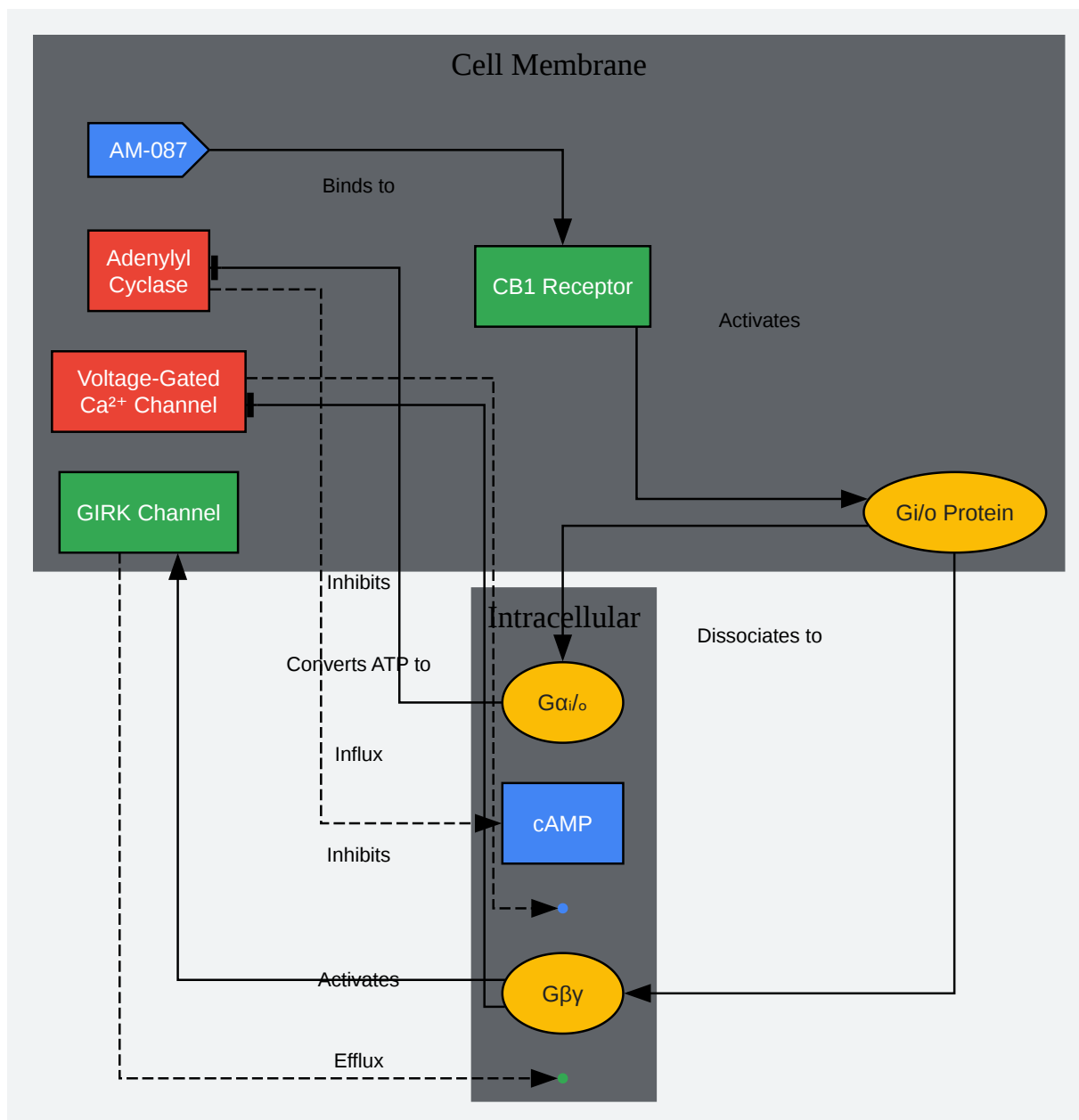
Table 2: Recommended Concentration Ranges for Electrophysiology

Assay Type	Concentration Range	Notes
Whole-Cell Patch Clamp	1 nM - 1 μM	A concentration-response curve should be generated to determine the EC ₅₀ . The high potency of AM-087 suggests starting at low nanomolar concentrations.
Field Potential Recordings	10 nM - 10 μM	Higher concentrations may be required in tissue preparations due to diffusion and non-specific binding.

Signaling Pathway

The activation of the CB1 receptor by **AM-087** initiates a signaling cascade through the associated Gi/o protein. This leads to the dissociation of the Gα and Gβγ subunits, which then modulate downstream effectors. The Gα_{i/o} subunit inhibits adenylyl cyclase, reducing intracellular cAMP levels. The Gβγ subunit can directly interact with and modulate the activity of

ion channels, such as inhibiting N- and P/Q-type voltage-gated calcium channels and activating G-protein-coupled inwardly rectifying potassium (GIRK) channels.



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Caption: AM-087 signaling pathway via the CB1 receptor.

Experimental Protocols

Protocol 1: Whole-Cell Voltage-Clamp Recording of VGCC Modulation

This protocol is designed to measure the inhibitory effect of **AM-087** on voltage-gated calcium channels in a cell line heterologously expressing the human CB1 receptor and N-type calcium channels (e.g., HEK293 or CHO cells).

Materials:

- Cell Line: HEK293 or CHO cells stably co-expressing human CB1 receptor and N-type calcium channel subunits (Cav2.2, $\beta 1b$, and $\alpha 2\delta -1$).
- **AM-087** Stock Solution: 10 mM in DMSO.
- External Solution (in mM): 140 TEA-Cl, 10 BaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. pH adjusted to 7.4 with TEA-OH.
- Internal Solution (in mM): 120 Cs-methanesulfonate, 10 EGTA, 10 HEPES, 4 Mg-ATP, 0.3 Na-GTP. pH adjusted to 7.2 with CsOH.
- Patch Pipettes: 2-5 M Ω resistance when filled with internal solution.
- Electrophysiology Rig: Patch-clamp amplifier, digitizer, and data acquisition software.

Procedure:

- Cell Preparation:
 - Culture cells to 70-80% confluency.
 - Dissociate cells using a gentle, non-enzymatic cell dissociation solution.
 - Resuspend cells in the external solution and allow them to recover for at least 30 minutes before recording.
- Recording Setup:
 - Transfer the cell suspension to the recording chamber on the microscope stage.

- Continuously perfuse the chamber with the external solution at a rate of 1-2 mL/min.
- Approach a single, healthy-looking cell with a patch pipette filled with the internal solution.
- Whole-Cell Configuration:
 - Establish a gigaohm seal ($>1\text{ G}\Omega$) between the pipette tip and the cell membrane.
 - Rupture the cell membrane to achieve the whole-cell configuration.
 - Hold the cell at a holding potential of -80 mV.
- Data Acquisition:
 - Record baseline calcium channel currents by applying a depolarizing voltage step to 0 mV for 50 ms every 10 seconds.
 - After establishing a stable baseline for 3-5 minutes, apply **AM-087** at the desired concentration by switching the perfusion solution.
 - Continue recording until the effect of **AM-087** reaches a steady state.
 - To test for CB1 receptor-mediated effects, co-apply a CB1 antagonist (e.g., SR141716A) to see if the effect of **AM-087** is reversed.
 - Perform a washout by perfusing with the control external solution.
- Data Analysis:
 - Measure the peak amplitude of the inward barium current (carried through calcium channels) for each voltage step.
 - Normalize the current amplitude during drug application to the baseline amplitude.
 - Plot the percentage of inhibition as a function of **AM-087** concentration to generate a concentration-response curve and calculate the EC_{50} .

Protocol 2: Measurement of GIRK Channel Activation

This protocol measures the activation of G-protein-coupled inwardly rectifying potassium (GIRK) channels by **AM-087**.

Materials:

- Cell Line: Cell line expressing the human CB1 receptor and GIRK channel subunits (e.g., AtT-20 cells).
- **AM-087** Stock Solution: 10 mM in DMSO.
- External Solution (in mM): 140 NaCl, 20 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. pH adjusted to 7.4 with NaOH.
- Internal Solution (in mM): 140 KCl, 10 EGTA, 10 HEPES, 4 Mg-ATP, 0.3 Na-GTP. pH adjusted to 7.2 with KOH.
- Patch Pipettes: 2-5 MΩ resistance.
- Electrophysiology Rig: As described in Protocol 1.

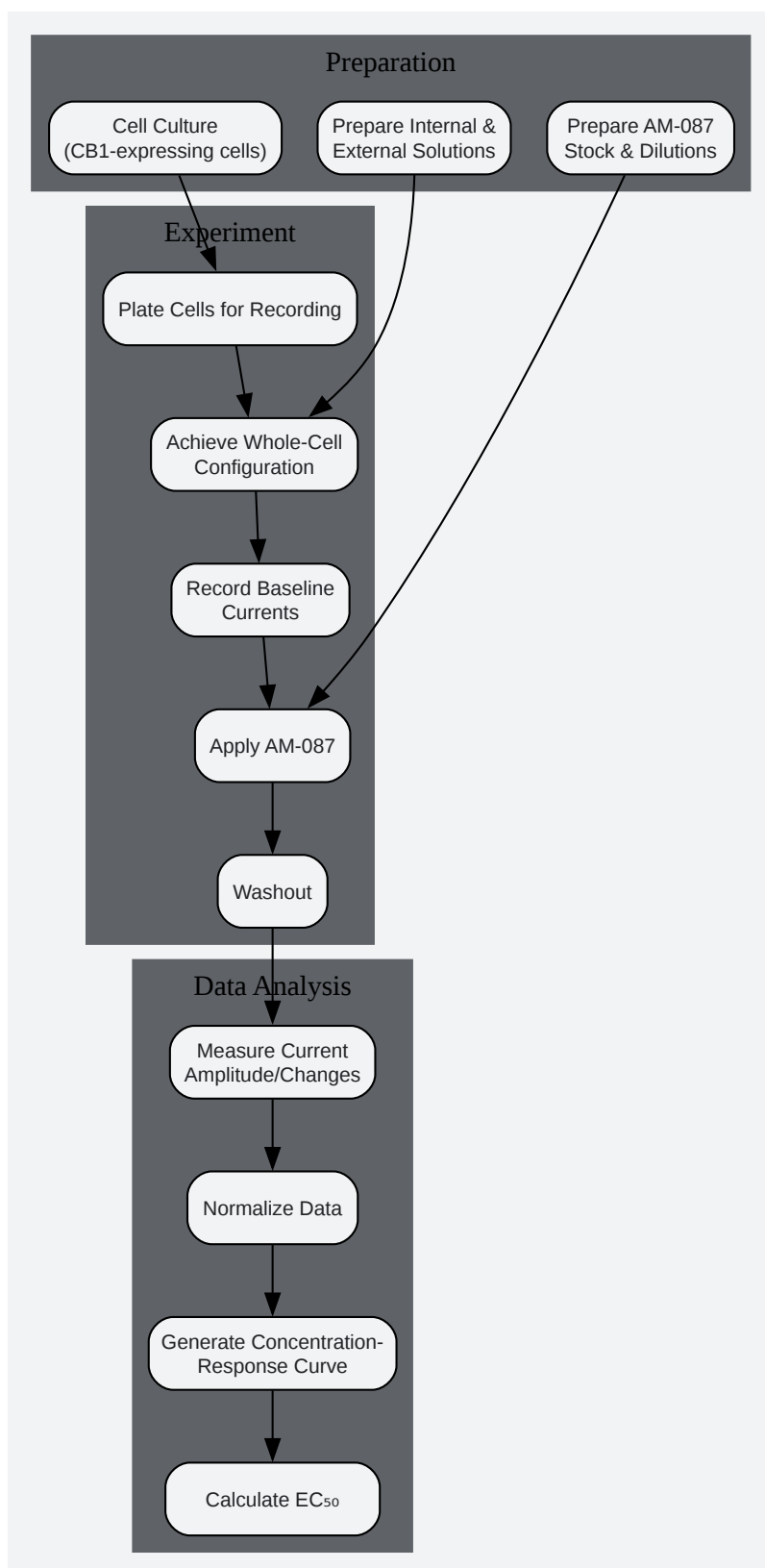
Procedure:

- Cell Preparation and Recording Setup: Follow steps 1-3 from Protocol 1.
- Data Acquisition:
 - Hold the cell at a holding potential of -60 mV.
 - Apply a series of hyperpolarizing voltage steps (e.g., from -120 mV to -40 mV in 10 mV increments) to generate a baseline current-voltage (I-V) relationship.
 - Alternatively, use a voltage ramp from -120 mV to -40 mV over 500 ms.
 - After establishing a stable baseline, apply **AM-087**.
 - Record the current during drug application using the same voltage protocol.

- The activation of GIRK channels will result in an increase in the inward current at potentials negative to the potassium reversal potential.
- Data Analysis:
 - Measure the current amplitude at a specific hyperpolarized potential (e.g., -120 mV) before and after drug application.
 - Calculate the **AM-087**-induced current by subtracting the baseline current from the current in the presence of the drug.
 - Construct a concentration-response curve by plotting the induced current as a function of **AM-087** concentration.

Experimental Workflow

The following diagram illustrates the general workflow for an electrophysiology experiment using **AM-087**.



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Caption: General workflow for **AM-087** electrophysiology experiments.

Troubleshooting

- No response to **AM-087**:
 - Verify CB1 receptor expression in the cell line using immunocytochemistry or Western blot.
 - Ensure the internal solution contains GTP, as GPCR signaling is GTP-dependent.
 - Check the viability and health of the cells.
- High Seal Resistance/Difficulty in obtaining Giga-seal:
 - Use high-quality glass capillaries for pulling pipettes.
 - Fire-polish the pipette tips.
 - Ensure the external solution is filtered and free of debris.
- Run-down of currents:
 - This can be an issue with calcium currents. Include ATP and GTP in the internal solution to maintain channel phosphorylation and G-protein function.
 - Recordings should be made within 15-20 minutes of establishing the whole-cell configuration.

These protocols provide a framework for investigating the electrophysiological properties of **AM-087**. The specific parameters, such as voltage protocols and drug concentrations, may need to be optimized depending on the cell type and the specific ion channels being studied.

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References

- [1. AM-087 - Wikipedia \[en.wikipedia.org\]](#)
- [2. Cannabinoid Receptors and Signal Transduction - Madame Curie Bioscience Database - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. Signal Transduction via Cannabinoid Receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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